

Technical Guide: Physicochemical Properties of 5-Benzylxy Rosiglitazone-d4

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 5-Benzylxy Rosiglitazone-d4

Cat. No.: B587339

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For Researchers, Scientists, and Drug Development Professionals

Introduction

5-Benzylxy Rosiglitazone-d4 is a stable, isotopically labeled derivative of Rosiglitazone, an insulin-sensitizing agent from the thiazolidinedione class of drugs. The introduction of deuterium atoms provides a valuable tool for researchers in various stages of drug development, particularly in pharmacokinetic and metabolic studies. This technical guide provides a comprehensive overview of the known physicochemical properties of **5-Benzylxy Rosiglitazone-d4**, alongside detailed experimental protocols and relevant biological pathway information.

Core Physicochemical Properties

Quantitative data for **5-Benzylxy Rosiglitazone-d4** is summarized in the table below. It is important to note that while some fundamental properties are well-defined, specific experimental data for properties such as melting point, boiling point, and solubility are not readily available in published literature. In such cases, predicted values for the non-deuterated analogue, 5-Benzylxy Rosiglitazone, are provided for estimation purposes.

Property	Value	Source
Chemical Formula	<chem>C25H21D4N3O4S</chem>	[1]
Molecular Weight	467.57 g/mol	[1]
CAS Number	1794768-28-7	[1]
Appearance	Solid (predicted)	N/A
Melting Point	Not available	N/A
Boiling Point	698.8 ± 55.0 °C (Predicted for non-deuterated analog)	[2]
Density	1.300 ± 0.06 g/cm³ (Predicted for non-deuterated analog)	[2]
pKa	6.35 ± 0.50 (Predicted for non-deuterated analog)	[2]
Solubility	Not available	N/A

Experimental Protocols

Detailed methodologies for the determination of key physicochemical properties are outlined below. These protocols are based on standard pharmaceutical analysis techniques and can be adapted for **5-Benzylxy Rosiglitazone-d4**.

High-Performance Liquid Chromatography (HPLC) for Purity Assessment

Objective: To determine the purity of **5-Benzylxy Rosiglitazone-d4** and identify any potential impurities.

Instrumentation:

- HPLC system with a UV detector
- C18 reverse-phase column (e.g., 4.6 mm x 250 mm, 5 µm)

- Data acquisition and processing software

Reagents:

- Acetonitrile (HPLC grade)
- Water (HPLC grade)
- Formic acid (or other suitable buffer)
- **5-Benzylxy Rosiglitazone-d4** reference standard

Procedure:

- Mobile Phase Preparation: Prepare a suitable mobile phase, for example, a gradient of acetonitrile and water with 0.1% formic acid.
- Standard Solution Preparation: Accurately weigh and dissolve the **5-Benzylxy Rosiglitazone-d4** reference standard in a suitable solvent (e.g., acetonitrile or methanol) to a known concentration.
- Sample Solution Preparation: Prepare the sample solution by dissolving the test article in the same solvent as the standard.
- Chromatographic Conditions:
 - Flow rate: 1.0 mL/min
 - Injection volume: 10 μ L
 - Column temperature: 30 °C
 - Detection wavelength: 245 nm (based on the chromophore of the parent compound, Rosiglitazone)
- Analysis: Inject the standard and sample solutions into the HPLC system and record the chromatograms.

- Data Processing: Calculate the purity of the sample by comparing the peak area of the main component to the total peak area of all components.

Mass Spectrometry (MS) for Identity Confirmation

Objective: To confirm the molecular weight and identity of **5-Benzylxy Rosiglitazone-d4**.

Instrumentation:

- High-resolution mass spectrometer (e.g., Q-TOF or Orbitrap)
- Electrospray ionization (ESI) source

Procedure:

- Sample Preparation: Prepare a dilute solution of **5-Benzylxy Rosiglitazone-d4** in a suitable solvent (e.g., methanol or acetonitrile).
- Infusion: Infuse the sample solution directly into the mass spectrometer.
- Data Acquisition: Acquire the mass spectrum in positive ion mode.
- Analysis: Compare the observed mass-to-charge ratio (m/z) of the molecular ion with the calculated theoretical mass of the deuterated compound.

Nuclear Magnetic Resonance (NMR) Spectroscopy for Structural Elucidation

Objective: To confirm the chemical structure and the position of the deuterium labels in **5-Benzylxy Rosiglitazone-d4**.

Instrumentation:

- NMR spectrometer (e.g., 400 MHz or higher)

Reagents:

- Deuterated solvent (e.g., DMSO-d_6 or CDCl_3)

- **5-Benzylxy Rosiglitazone-d4** sample

Procedure:

- Sample Preparation: Dissolve an appropriate amount of the sample in the chosen deuterated solvent.
- Data Acquisition: Acquire ^1H and ^{13}C NMR spectra.
- Analysis: Analyze the chemical shifts, coupling constants, and integration values to confirm the structure. The absence of signals in the ^1H NMR spectrum at the positions of deuterium incorporation will confirm the isotopic labeling.

Biological Context: Rosiglitazone Signaling Pathways

5-Benzylxy Rosiglitazone-d4, as a derivative of Rosiglitazone, is expected to interact with the same biological targets. Rosiglitazone is a potent and selective agonist of the peroxisome proliferator-activated receptor-gamma (PPAR γ), a nuclear receptor that plays a key role in regulating glucose and lipid metabolism.

PPAR γ Signaling Pathway

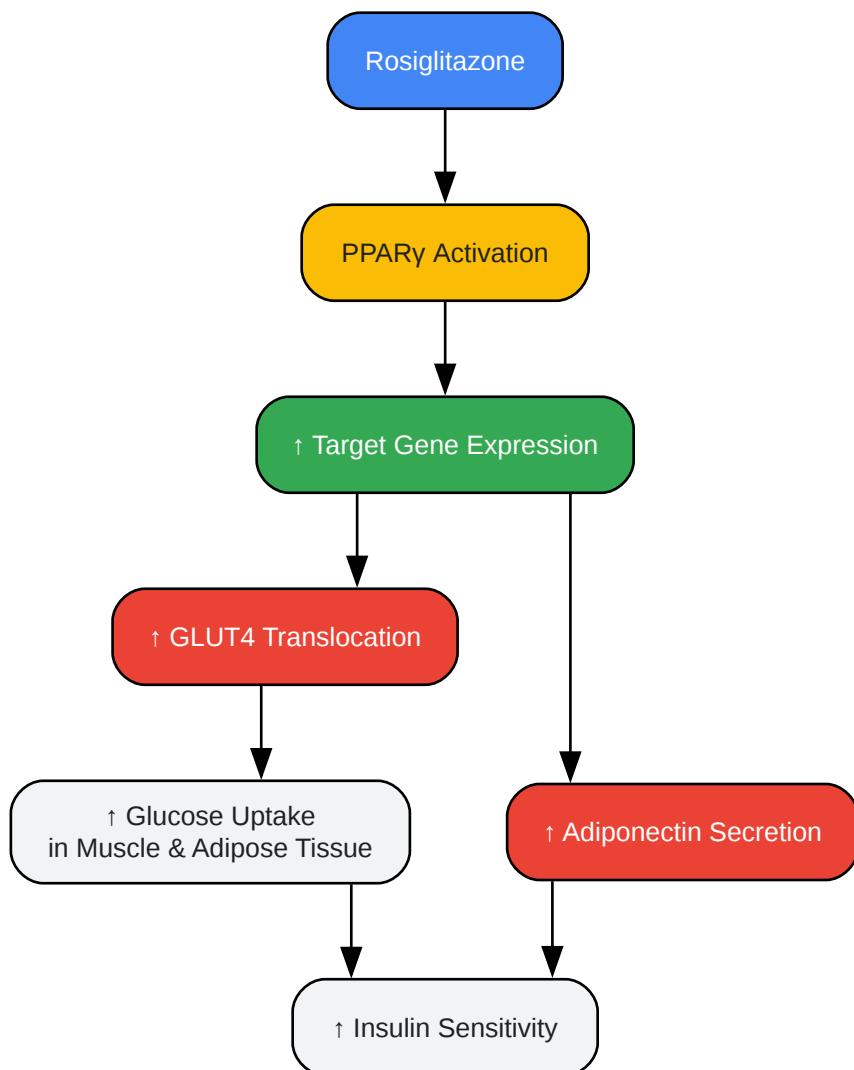


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Caption: Rosiglitazone activation of the PPAR γ signaling pathway.

Downstream Effects on Insulin Signaling

Activation of PPAR γ by Rosiglitazone leads to downstream effects that enhance insulin signaling. This includes increased expression of proteins involved in glucose uptake and metabolism.

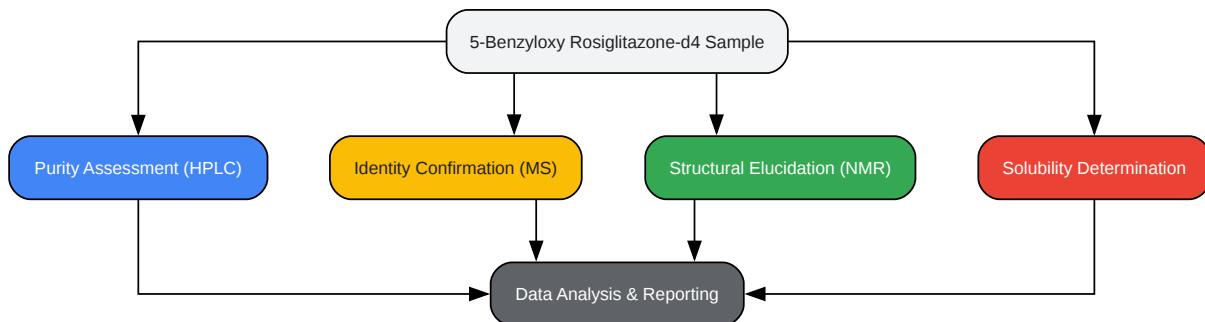


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Caption: Downstream effects of Rosiglitazone on insulin signaling.

Experimental Workflow Visualization

The following diagram illustrates a typical workflow for the physicochemical characterization of **5-Benzylxy Rosiglitazone-d4**.



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Caption: A typical experimental workflow for physicochemical analysis.

Safety and Handling

As with any chemical substance, **5-Benzyl Rosiglitazone-d4** should be handled in a well-ventilated laboratory environment. Appropriate personal protective equipment (PPE), including safety glasses, gloves, and a lab coat, should be worn. For detailed safety information, refer to the Material Safety Data Sheet (MSDS) provided by the supplier.

Conclusion

This technical guide provides a foundational understanding of the physicochemical properties of **5-Benzyl Rosiglitazone-d4**. While comprehensive experimental data for the deuterated compound is limited, the information presented here, including detailed protocols and biological context, serves as a valuable resource for researchers and scientists in the field of drug development. Further experimental investigation is encouraged to fully characterize this important research compound.

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References

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- To cite this document: BenchChem. [Technical Guide: Physicochemical Properties of 5-Benzylxy Rosiglitazone-d4]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b587339#physicochemical-properties-of-5-benzylxy-rosiglitazone-d4>

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